

Personal protective equipment for handling 9-PAHSA-13C4

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Compound of Interest

Compound Name: 9-PAHSA-13C4

Cat. No.: B8049561

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Essential Safety and Handling Guide for 9-PAHSA-13C4

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **9-PAHSA-13C4**. The following procedural guidance is derived from the product's Safety Data Sheet (SDS) to ensure safe operational handling and disposal.

Product Identifier: 9-PAHSA 13C4^[1] Intended Use: For research use only. Not for human or veterinary diagnostic or therapeutic use.^[1] Formulation: **9-PAHSA-13C4** is supplied as a solution in methyl acetate.^{[2][3][4]} The safety precautions outlined below primarily address the hazards associated with the solvent.



Hazard Identification and Classification

The product is classified as hazardous according to the Globally Harmonized System (GHS). The primary hazards are associated with the methyl acetate solvent.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor.[1]
Eye Irritation	2A	H319: Causes serious eye irritation.[1]
Specific Target Organ Toxicity - Single Exposure	3	H336: May cause drowsiness or dizziness.[1]

GHS Pictograms:

Pictogram	Hazard
	Flame (Flammable)
	Exclamation Mark (Irritant, Drowsiness/Dizziness)

Signal Word: Danger[1]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn to minimize exposure and ensure safety. The following table summarizes the recommended PPE for handling **9-PAHSA-13C4** in its methyl acetate solution.

Body Part	Recommended Protection	Specifications
Eyes/Face	Safety glasses with side shields or goggles. A face shield may be necessary for splash hazards.	Must be worn to prevent serious eye irritation from splashes.[1]
Hands	Chemical-resistant gloves.	Nitrile or butyl rubber gloves are recommended for handling solvents like methyl acetate.[5]
Body	Laboratory coat or disposable gown.	To protect skin and clothing from splashes.
Respiratory	Use in a well-ventilated area. A respirator may be required if ventilation is inadequate or for large spills.	Work should be conducted in a chemical fume hood to prevent inhalation of vapors.[1]

Operational Handling and Storage

Strict adherence to the following procedures is crucial for the safe handling and storage of **9-PAHSA-13C4**.

Precautions for Safe Handling:

- Ensure good ventilation and exhaustion at the workplace.[1]
- Prevent the formation of aerosols.[1]
- Keep away from heat, sparks, open flames, and hot surfaces. – No smoking.[1]
- Ground and bond the container and receiving equipment to prevent electrostatic charges.[1]
- Use explosion-proof electrical, ventilating, and lighting equipment.[1]
- Avoid breathing mist, vapor, or spray.
- Wash hands thoroughly after handling.[3]

- Do not ingest, inhale, or allow contact with eyes, skin, or clothing.[3]

Storage Conditions:

- Store in a well-ventilated place. Keep the container tightly closed.[1]
- Store in a cool place.[1]
- Store locked up.[1]
- The recommended storage temperature is -20°C.[3][4]

First Aid Measures

In case of exposure, follow these immediate first-aid procedures.

Exposure Route	First Aid Instructions
In case of eye contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.[1]
In case of skin contact	Wash with plenty of soap and water.
If inhaled	Move the person into fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.
If swallowed	Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.
In case of fire	Use CO2, powder, or water spray to extinguish. [1]

Disposal Plan

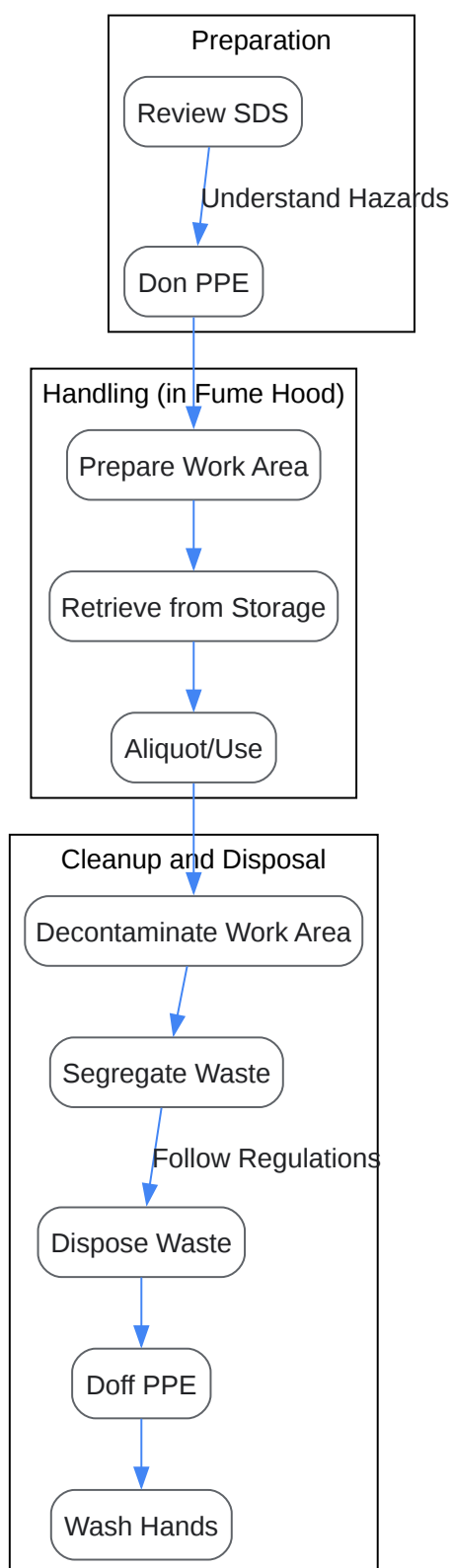
Contaminated materials and unused products must be disposed of as hazardous waste.

- Waste Segregation: Do not mix with non-hazardous waste.

- Disposal of Contaminated Material: Absorb spills with liquid-binding material (sand, diatomite, acid binders, universal binders, sawdust) and dispose of the contaminated material as waste.[\[1\]](#)
- Container Disposal: Dispose of the contents and container in accordance with local, regional, national, and international regulations.[\[1\]](#) Do not allow the product to enter sewers or surface/ground water.[\[1\]](#)

Experimental Workflow for Handling 9-PAHSA-13C4

The following diagram illustrates the standard workflow for safely handling **9-PAHSA-13C4** in a laboratory setting.



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Caption: Workflow for Safe Handling of **9-PAHSA-13C4**.

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